

# Commercial availability and suppliers of 3-cyclopropyl-1H-pyrazol-5-amine

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## Compound of Interest

Compound Name: 3-cyclopropyl-1H-pyrazol-5-amine

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An In-Depth Technical Guide to the Commercial Availability, Procurement, and Quality Assessment of 3-cyclopropyl-1H-pyrazol-5-amine

## Authored by a Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of **3-cyclopropyl-1H-pyrazol-5-amine** (CAS No. 175137-46-9), a critical heterocyclic building block for researchers, chemists, and drug development professionals. The document details its commercial availability from key global suppliers, outlines crucial quality specifications, and presents a robust workflow for procurement and analytical verification. By integrating field-proven insights with technical data, this guide serves as an essential resource for ensuring the quality and consistency of this important chemical intermediate in a research and development setting.

## Introduction: The Significance of 3-cyclopropyl-1H-pyrazol-5-amine

**3-cyclopropyl-1H-pyrazol-5-amine**, also known by synonyms such as 5-Amino-3-cyclopropyl-1H-pyrazole, is a bifunctional molecule featuring a reactive amine group and a stable pyrazole core.<sup>[1][2][3]</sup> Its unique structure makes it a valuable precursor in medicinal chemistry and materials science. The pyrazole scaffold is a "privileged structure," frequently appearing in molecules designed to interact with biological targets.<sup>[4]</sup> Specifically, this compound has been

utilized in the synthesis of kinase inhibitors and other potential therapeutic agents, highlighting its importance in drug discovery pipelines.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Given its role as a foundational building block, sourcing **3-cyclopropyl-1H-pyrazol-5-amine** of verifiable quality is paramount to the success and reproducibility of subsequent research. This guide addresses the practical challenges of procurement, from identifying reliable suppliers to implementing a rigorous in-house quality control (QC) process.

Key Identifiers:

- IUPAC Name: 5-cyclopropyl-1H-pyrazol-3-amine[\[8\]](#)
- CAS Number: 175137-46-9[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Molecular Formula: C<sub>6</sub>H<sub>9</sub>N<sub>3</sub>[\[8\]](#)[\[10\]](#)
- Molecular Weight: 123.16 g/mol [\[1\]](#)[\[8\]](#)

## Commercial Availability and Supplier Overview

**3-cyclopropyl-1H-pyrazol-5-amine** is readily available from a range of chemical suppliers who cater to the research and bulk chemical markets. These suppliers can be broadly categorized into large-scale manufacturers/distributors and specialized boutique chemical providers. While larger suppliers often offer extensive documentation and robust supply chains, smaller suppliers may provide greater flexibility in custom packaging or synthesis.

The following table summarizes prominent suppliers offering this compound. Purity levels are typically in the 95-97% range, which is suitable for most R&D applications, though higher purity grades may be available upon request.

Supplier	Product Number (Example)	Purity	Available Quantities	Key Features
Sigma-Aldrich (Merck)	775630	Quality Level 100	5g	Extensive documentation (CoA, SDS), strong global distribution. <a href="#">[1]</a>
ChemShuttle	102136	95%	100g, 250g, 500g, 1kg	Specializes in heterocyclic building blocks for drug development.
Oakwood Chemical	017103	Not specified	Custom packaging	Focus on reagents for synthesis. <a href="#">[9]</a>
TCI Chemicals	C3330	>97.0% (T)	1g, 5g	Strong presence in the academic and research market.
Amerigo Scientific	CBB1098681ATL	95%	Inquire	Distributor serving the life sciences sector. <a href="#">[10]</a>
Santa Cruz Biotechnology	sc-281504	Not specified	Inquire	Provides lot-specific Certificate of Analysis. <a href="#">[2]</a>

Note: Availability, pricing, and product numbers are subject to change. Always consult the supplier's website for the most current information.

## Quality Specifications and Analytical Verification

Sourcing a chemical is only the first step; verifying its identity and purity is critical for experimental integrity. The supplier's Certificate of Analysis (CoA) is the primary document for this assessment, but independent verification is a cornerstone of good laboratory practice.

## Interpreting the Certificate of Analysis (CoA)

A typical CoA from a reputable supplier will provide lot-specific data.[\[11\]](#) Key parameters to scrutinize include:

- Purity: Usually determined by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC). For this compound, a purity of  $\geq 95\%$  is standard for research use.
- Identity Confirmation: Methods like Nuclear Magnetic Resonance ( $^1\text{H}$  NMR) and Mass Spectrometry (MS) confirm the molecular structure and weight.
- Appearance: Often described as a light beige powder or liquid.[\[1\]](#)[\[11\]](#)
- Physical Constants: Properties like melting point, or for liquids, density (approx. 1.159 g/mL at 25 °C) and refractive index ( $n_{20}/D$  approx. 1.566) can serve as quick identity checks.[\[1\]](#)

## Recommended In-House QC Protocol

Upon receipt of a new batch, a streamlined in-house verification process is essential to prevent costly errors downstream.

Step-by-Step Protocol for QC Sample Preparation:

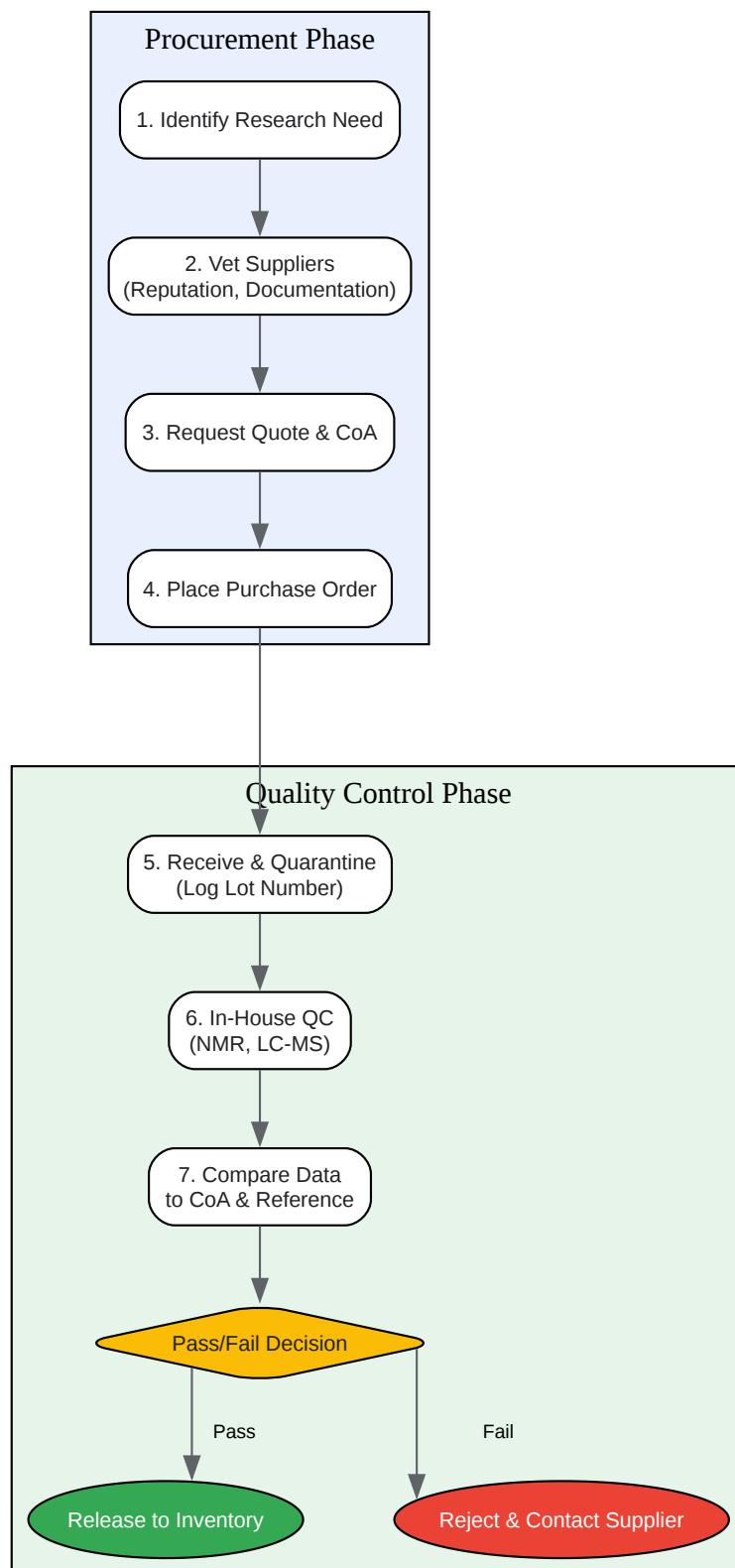
- Sample Retrieval: Under a fume hood and using appropriate Personal Protective Equipment (PPE), carefully retrieve  $\sim 5\text{-}10\text{ mg}$  of the supplied **3-cyclopropyl-1H-pyrazol-5-amine**.
- Solvent Selection: Deuterated dimethyl sulfoxide (DMSO-d<sub>6</sub>) is a suitable solvent for  $^1\text{H}$  NMR analysis due to its ability to dissolve the compound and exchange with the amine and pyrazole N-H protons, making them visible in the spectrum. For LC-MS, a mixture of acetonitrile and water is a common mobile phase.
- NMR Sample Preparation:

- Dissolve ~5 mg of the compound in 0.6-0.7 mL of DMSO-d<sub>6</sub> in a standard 5 mm NMR tube.
- Cap the tube and vortex gently until the solid is fully dissolved. .
- LC-MS Sample Preparation:
  - Create a stock solution by dissolving ~1 mg of the compound in 1 mL of a 1:1 acetonitrile/water mixture.
  - Perform a serial dilution to a final concentration of approximately 10-50 µg/mL.
  - Transfer the final solution to an appropriate autosampler vial.
- Analysis: Acquire <sup>1</sup>H NMR and LC-MS data. Compare the resulting spectra against reference data or the structure's known chemical shifts and expected mass-to-charge ratio (m/z for [M+H]<sup>+</sup> ≈ 124.09).

## Procurement and Quality Control Workflow

A structured procurement process minimizes risks associated with chemical quality. The workflow should be a self-validating system that ensures only qualified material enters the laboratory inventory.

The following diagram illustrates an effective workflow for sourcing and qualifying critical chemical reagents.

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Caption: Procurement and In-House Quality Control Workflow.

## Safe Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **3-cyclopropyl-1H-pyrazol-5-amine** and ensuring laboratory safety.

- Hazard Identification: The compound is classified as causing skin irritation (H315) and serious eye irritation (H319).[\[12\]](#)[\[13\]](#)
- Personal Protective Equipment (PPE): Always wear protective gloves, safety glasses or goggles, and a lab coat.[\[13\]](#)[\[14\]](#) Work should be conducted in a well-ventilated area or a chemical fume hood.[\[14\]](#)
- Storage Conditions: Store the compound in a tightly sealed container in a dry, cool, and well-ventilated place.[\[14\]](#)[\[15\]](#) Recommended storage temperatures are often between 2-8°C.
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations. Do not allow it to enter the sewer system.

## Conclusion

**3-cyclopropyl-1H-pyrazol-5-amine** is an indispensable building block in modern chemical research, particularly in the realm of drug discovery. Its commercial availability is robust, but this accessibility necessitates a diligent approach to procurement and quality validation. By implementing the structured workflow, analytical protocols, and safety measures outlined in this guide, researchers can ensure the integrity of their starting materials, leading to more reliable and reproducible scientific outcomes.

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